

In-depth Technical Guide: Initial Studies and Development of MLS1547

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Compound of Interest

Compound Name: MLS1547

Cat. No.: B15619770

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This technical guide provides a comprehensive overview of the initial studies and development of **MLS1547**, a G protein-biased agonist of the Dopamine D2 Receptor (D2R). The document details the pharmacological profile of **MLS1547**, including its binding affinity and functional activity in various in vitro assays. Furthermore, it outlines the detailed experimental protocols utilized in its characterization and presents key signaling pathways and experimental workflows through diagrams.

Core Compound: MLS1547

MLS1547, with the chemical name 5-Chloro-7-[[4-(2-pyridinyl)-1-piperazinyl]methyl]-8-quinolinol, was identified through a high-throughput screening campaign of over 380,000 small molecules.^[1] It emerged as a highly efficacious agonist for D2R-mediated G protein signaling, while notably lacking the ability to recruit β -arrestin.^{[1][2][3]} This profile designates **MLS1547** as a G protein-biased agonist, a class of molecules with significant therapeutic potential for selectively modulating cellular signaling pathways.

Quantitative Data Summary

The following tables summarize the key quantitative data from the initial characterization of **MLS1547**.

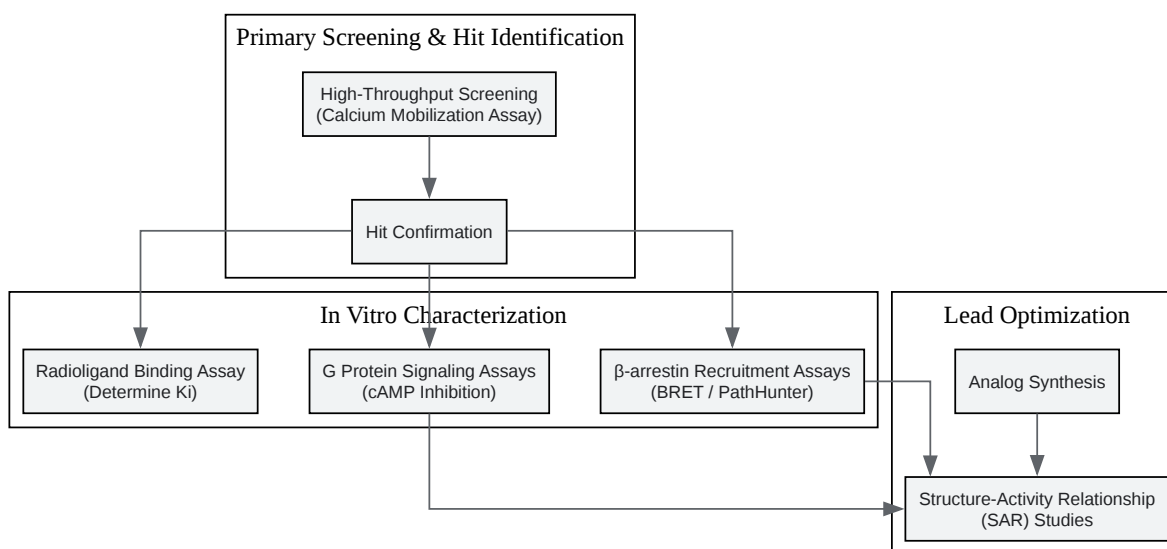
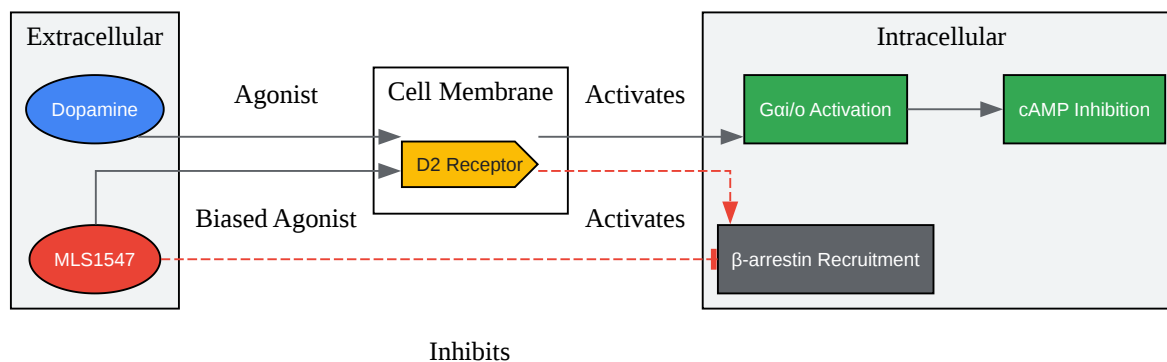
Compound	Receptor	Assay Type	Cell Line	Parameter	Value (μM)	Reference
MLS1547	D2R	Radioligand Binding ([³ H]methylspiperone)	-	K _i	1.2	[4] [5]
MLS1547	D3R	Radioligand Binding	-	K _i	2.3	[6]
MLS1547	D4R	Radioligand Binding	-	K _i	0.32	[6]

Compound	Assay Type	Cell Line	Parameter	Value (μM)	Reference
MLS1547	Calcium Mobilization (Gq α 5-coupled)	HEK293	EC ₅₀	0.37	[2] [4]
Dopamine	Calcium Mobilization (Gq α 5-coupled)	HEK293	EC ₅₀	0.0025	[2]
MLS1547	cAMP Inhibition (Forskolin-stimulated)	CHO	EC ₅₀	0.26	[7]
Dopamine	cAMP Inhibition (Forskolin-stimulated)	CHO	EC ₅₀	0.06	[7]

Compound	Assay Type	Cell Line	Parameter	Value (μM)	Reference
MLS1547	β-arrestin Recruitment (DiscoverX PathHunter)	CHO	IC ₅₀ (vs. Dopamine)	9.9	[4] [6]
MLS1547	β-arrestin Recruitment (BRET)	HEK293	IC ₅₀ (vs. Dopamine)	3.8	[4] [6]
Dopamine	β-arrestin Recruitment (DiscoverX PathHunter)	CHO	EC ₅₀	0.09	[6]
Dopamine	β-arrestin Recruitment (BRET)	HEK293	EC ₅₀	0.05	[6]

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the biased signaling of **MLS1547** at the D2 receptor and the general workflow for its characterization.



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